

# In-Depth Technical Guide to ERK-IN-4

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *ERK-IN-4*  
Cat. No.: *B15612988*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, mechanism of action, and biological activity of the compound **ERK-IN-4**. It is intended to serve as a valuable resource for researchers and professionals engaged in the study of signal transduction and the development of novel therapeutics targeting the ERK pathway.

## Introduction to ERK-IN-4

**ERK-IN-4** is a cell-permeable, reversible thiazolidinedione-based inhibitor of Extracellular signal-Regulated Kinase (ERK).[1][2] It functions by binding to ERK2 near its docking domain, thereby preventing its interaction with protein substrates.[2][3][4] This mode of action inhibits the downstream signaling cascade without affecting the upstream phosphorylation of ERK1/2 by MEK1/2.[2][3][4] **ERK-IN-4** has demonstrated anti-proliferative properties in various cancer cell lines.[1][2][4][5]

## Chemical Structure and Properties

IUPAC Name: 3-(2-Aminoethyl)-5-((4-ethoxyphenyl)methylene)-2,4-thiazolidinedione, monohydrochloride[6][7]

Chemical Formula:  $C_{14}H_{17}ClN_2O_3S$ [2][5]

CAS Number: 1049738-54-6[1][2][3][4][5][6][7][8][9]

Molecular Weight: 328.81 g/mol [6]

Structure:

Caption: Chemical structure of **ERK-IN-4**.

## Quantitative Data

The following tables summarize the key quantitative data for **ERK-IN-4**.

Table 1: Binding Affinity

| Target | Kd         |
|--------|------------|
| ERK2   | ~5 $\mu$ M |

Source:[1][2][3][4]

Table 2: Anti-proliferative Activity (IC50)

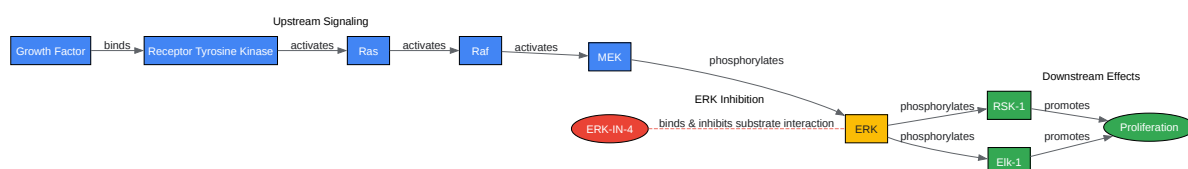
| Cell Line | IC50              |
|-----------|-------------------|
| HeLa      | 15-20 $\mu$ M     |
| A549      | 25 $\mu$ M        |
| SUM-159   | $\leq$ 25 $\mu$ M |

Source:[1][2][3][4]

## Mechanism of Action and Signaling Pathway

**ERK-IN-4** acts as a non-ATP-competitive inhibitor of ERK. It binds to a docking domain on ERK2, which is distinct from the active site. This binding event sterically hinders the interaction of ERK with its downstream substrates, such as Ribosomal S6 Kinase-1 (RSK-1) and the Ternary Complex Factor Elk-1, thereby preventing their phosphorylation and subsequent

activation.[1][2][3][4] A key feature of **ERK-IN-4** is that it does not inhibit the phosphorylation of ERK itself by its upstream kinase, MEK.[1][2][3][4]



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Caption: ERK Signaling Pathway and Inhibition by **ERK-IN-4**.

## Experimental Protocols

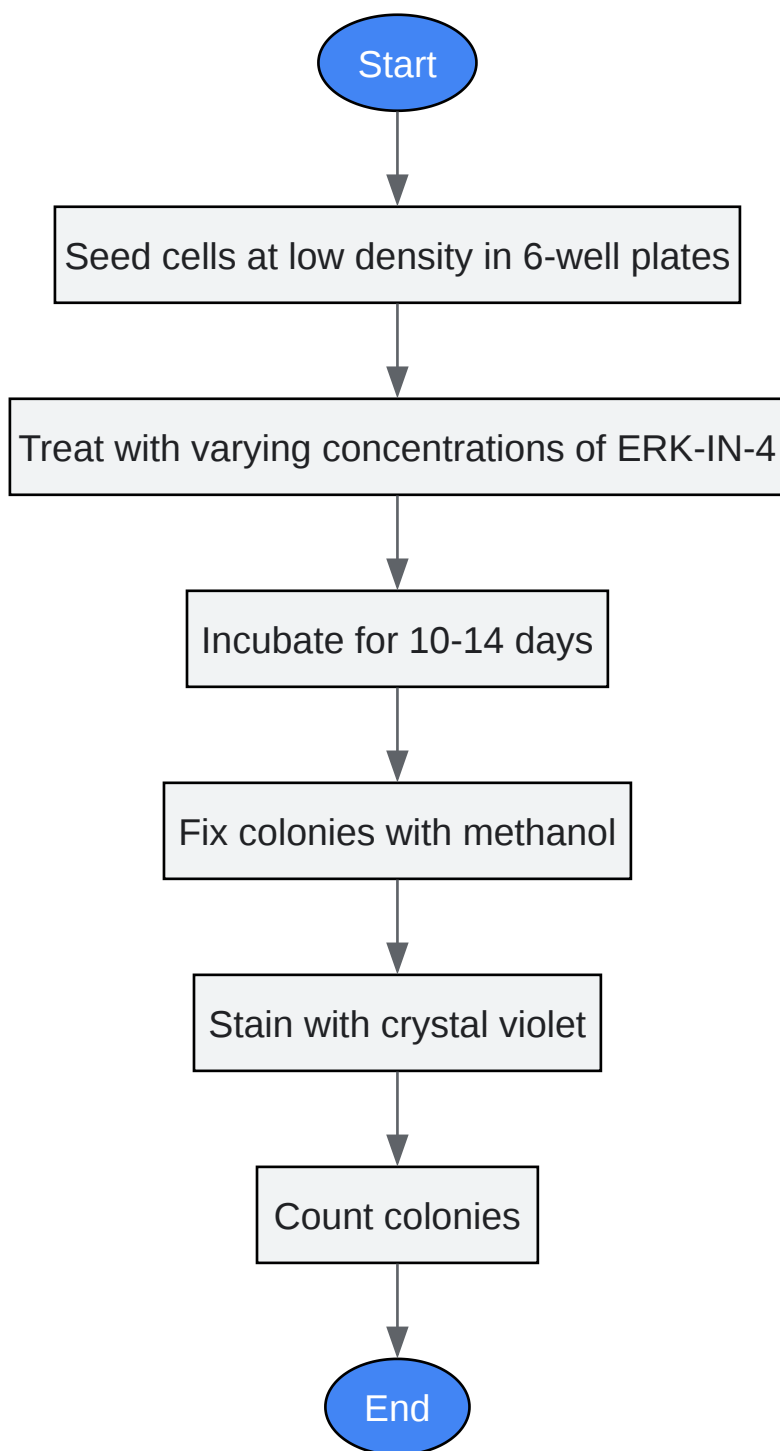
The following are representative protocols for key experiments to characterize the activity of **ERK-IN-4**. These are based on the methodologies described in the foundational paper by Hancock et al., 2005, and general laboratory practices.

## Cell Culture and Maintenance

- Cell Lines: HeLa (human cervical cancer), A549 (human lung carcinoma), SUM-159 (human breast cancer).
- Media: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Cells are maintained in a humidified incubator at 37°C with 5% CO<sub>2</sub>.

## Anti-Proliferation Assay (Colony Formation Assay)

This protocol is designed to assess the long-term effect of **ERK-IN-4** on the proliferative capacity of cancer cells.



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